

Isopropenyl Sulfonyl Chloride: Structural Analysis, Synthesis, and Reactivity in Drug Development[1]

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Compound of Interest

Compound Name: *Prop-1-ene-2-sulfonyl chloride*

CAS No.: 874009-75-3

Cat. No.: B2810785

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Executive Summary

Isopropenyl sulfonyl chloride (CAS: 874009-75-3) is a specialized organosulfur reagent characterized by an

-unsaturated sulfonyl chloride motif.[1][2] Unlike its saturated analog (isopropyl sulfonyl chloride) or its allylic isomer (allyl sulfonyl chloride), this compound possesses dual electrophilicity.[1] It serves as both a potent sulfonylating agent and a Michael acceptor, making it a high-value building block for constructing sultams, functionalizing heterocycles, and developing covalent inhibitors in medicinal chemistry.[1]

Chemical Identity & Structural Analysis

Precise identification is paramount due to the existence of close structural isomers with distinct reactivities.[1]

Molecular Specifications

Parameter	Specification
Common Name	Isopropenyl sulfonyl chloride
IUPAC Name	Prop-1-ene-2-sulfonyl chloride
CAS Number	874009-75-3
Molecular Formula	
Molecular Weight	140.59 g/mol
SMILES	<chem>C=C(C)S(=O)(=O)Cl</chem>
Appearance	Colorless to pale yellow liquid (typical)
Storage	Inert atmosphere, -20°C (Moisture Sensitive)

Isomer Distinction (Critical Control Point)

Researchers frequently confuse the following three compounds. Selecting the wrong isomer will result in complete reaction failure.[\[1\]](#)

Compound	Structure	CAS	Reactivity Profile
Isopropenyl Sulfonyl Chloride		874009-75-3	Dual Electrophile: Michael acceptor + Sulfonylating agent. [1] [2]
Isopropyl Sulfonyl Chloride		10147-37-2	Single Electrophile: Standard sulfonylating agent only. [1]
Allyl Sulfonyl Chloride		14418-84-9	Allylic Electrophile: Prone to [3,3]- sigmatropic rearrangements (extrusion). [1]

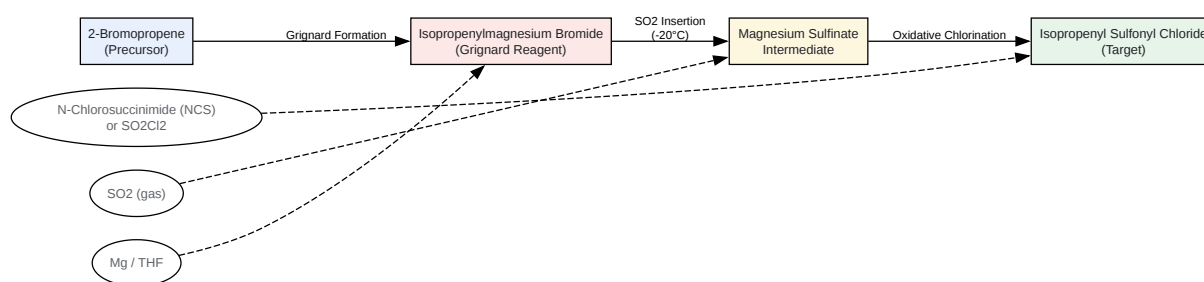
Synthesis & Production

Direct sulfochlorination of propene often yields mixtures. The most reliable laboratory-scale synthesis utilizes a Grignard approach to ensure regioselectivity.^[1]

Synthetic Pathway (Grignard Route)

The synthesis exploits the nucleophilicity of isopropenylmagnesium bromide toward sulfur dioxide, forming a sulfinate intermediate that is subsequently oxidized to the sulfonyl chloride.

^[1]



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Figure 1: Regioselective synthesis of Isopropenyl Sulfonyl Chloride via Grignard intermediate.

Protocol Highlights

- Grignard Formation: React 2-bromopropene with Magnesium turnings in anhydrous THF.^[1] Iodine () may be used as an initiator.^[1]
- Sulfination: Bubble dry

gas into the Grignard solution at -20°C . The reaction is exothermic; temperature control is vital to prevent polymerization.[\[1\]](#)

- Chlorination: Treat the resulting sulfinate salt in situ with N-chlorosuccinimide (NCS) or sulfonyl chloride () to yield the sulfonyl chloride.[\[1\]](#)

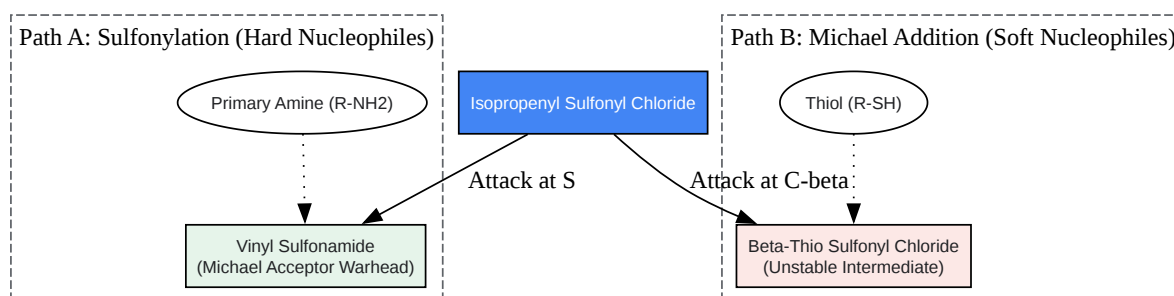
Reactivity & Mechanism in Drug Development

Isopropenyl sulfonyl chloride is a versatile "linchpin" reagent in medicinal chemistry due to its ability to undergo sequential reactions.

Dual Electrophilicity Mechanism

The presence of the electron-withdrawing sulfonyl group conjugated to the alkene creates a highly reactive system.[\[1\]](#)

- Primary Mode (Sulfonylation): Nucleophilic attack at the sulfur atom (-like) by amines or alcohols releases [\[1\]](#)
 - Application: Creating sulfonamide "warheads".
- Secondary Mode (Michael Addition): The vinyl group acts as a Michael acceptor.[\[1\]](#)
 - Application: Covalent modification of cysteine residues in proteins (Targeted Covalent Inhibitors).[\[1\]](#)



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Figure 2: Divergent reactivity pathways based on nucleophile hardness and reaction conditions.

Applications

- **Covalent Inhibitors:** The resulting vinyl sulfonamides (from Path A) are stable Michael acceptors used to target non-catalytic cysteines in kinases (e.g., JAK3, BTK inhibitors).^[1]
- **Heterocycle Synthesis:** Reaction with bifunctional nucleophiles (e.g., 2-aminoethanethiol) allows for [3+2] or [4+2] cyclizations to form sultams (cyclic sulfonamides), which are privileged pharmacophores.^[1]

Handling & Safety

- **Hazards:** Corrosive (Causes severe skin burns and eye damage - H314).^{[1][3]} Lachrymator.
- **Stability:** Thermally unstable above 50°C. Prone to hydrolysis.^[1]
- **Neutralization:** Quench excess reagent with aqueous sodium hydroxide or saturated sodium bicarbonate solution.^[1]

References

- Angene Chemical. (n.d.).^[1] **Prop-1-ene-2-sulfonyl chloride** (CAS 874009-75-3) Product Sheet. Retrieved from ^[1]

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